

Application Notes and Protocols for the Z-Ala-Pro-pNA Enzyme Assay

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Compound of Interest

Compound Name: *Z-Ala-pro-pna*

Cat. No.: *B1359151*

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Introduction

The **Z-Ala-Pro-pNA** (N-carbobenzoxy-L-alanyl-L-proline p-nitroanilide) enzyme assay is a widely used method for the detection and quantification of prolyl endopeptidase (PEP) activity. PEP (EC 3.4.21.26) is a serine protease that specifically cleaves peptide bonds on the C-terminal side of proline residues. This enzyme is implicated in the metabolism of various neuropeptides and peptide hormones, making it a significant target in neuroscience and drug development for neurological and psychiatric disorders.[1][2][3] This colorimetric assay relies on the hydrolysis of the synthetic substrate **Z-Ala-Pro-pNA** by PEP, which liberates the chromogenic compound p-nitroaniline (pNA). The rate of pNA release, measured by the increase in absorbance at 405-410 nm, is directly proportional to the PEP enzyme activity.[4]

Principle of the Assay

The enzyme prolyl endopeptidase catalyzes the cleavage of the peptide bond between proline and the p-nitroaniline moiety in the **Z-Ala-Pro-pNA** substrate. The release of free p-nitroaniline results in a yellow-colored product that can be quantified by measuring its absorbance.

Quantitative Data Summary

The following table summarizes key quantitative parameters for the **Z-Ala-Pro-pNA** enzyme assay.

Parameter	Value	Notes
Substrate	Z-Ala-Pro-pNA (N-carbobenzoxy-L-alanyl-L-proline p-nitroanilide)	A chromogenic substrate for prolyl endopeptidase.
Enzyme	Prolyl Endopeptidase (PEP)	Also known as prolyl oligopeptidase.
Wavelength of Detection	405 - 410 nm	Corresponds to the maximum absorbance of p-nitroaniline.
Molar Extinction Coefficient (ϵ) of p-nitroaniline	8,800 M ⁻¹ cm ⁻¹ at 410 nm	Can be used to calculate the concentration of the product.
Typical Substrate Concentration	0.1 - 2 mM	The final concentration in the assay mixture may need optimization.
Typical Enzyme Concentration	10 - 100 ng/mL	Dependent on the purity and specific activity of the enzyme preparation.
Assay Buffer	50-100 mM Phosphate Buffer or Tris-HCl	Optimal pH is typically between 7.0 and 8.0.
Assay Temperature	25 - 37 °C	Should be kept constant throughout the experiment.
Michaelis Constant (Km)	Varies with enzyme source and conditions	For a similar substrate, Z-Gly-Pro-pNA, a Km of 0.81 mM has been reported for <i>Aeromonas punctata</i> PEP. [3]

Experimental Protocols

Materials and Reagents

- **Z-Ala-Pro-pNA** substrate
- Prolyl Endopeptidase (purified or as a component of a biological sample)
- Dimethyl sulfoxide (DMSO) or 40% dioxane for substrate stock solution
- Assay Buffer: 100 mM Potassium Phosphate Buffer (pH 7.5)
- Stop Solution: 30% (v/v) Acetic Acid
- Microplate reader capable of measuring absorbance at 405 or 410 nm
- 96-well microplates
- Standard laboratory equipment (pipettes, tubes, etc.)

Reagent Preparation

- Assay Buffer (100 mM Potassium Phosphate, pH 7.5):
 - Prepare solutions of 100 mM monobasic potassium phosphate (KH_2PO_4) and 100 mM dibasic potassium phosphate (K_2HPO_4).
 - Mix the two solutions while monitoring the pH until a pH of 7.5 is achieved.
 - Store at 4°C.
- Substrate Stock Solution (10 mM **Z-Ala-Pro-pNA**):
 - Dissolve the appropriate amount of **Z-Ala-Pro-pNA** in DMSO or 40% dioxane to make a 10 mM stock solution.[4] For example, for 1 mL of a 10 mM stock solution, dissolve 4.405 mg of **Z-Ala-Pro-pNA** (MW = 440.45 g/mol) in 1 mL of solvent.
 - Store the stock solution in aliquots at -20°C, protected from light.
- Enzyme Solution:
 - Prepare a stock solution of the enzyme in assay buffer.

- The optimal concentration should be determined empirically, but a starting point of 1 $\mu\text{g/mL}$ can be used.
- Prepare fresh dilutions of the enzyme in assay buffer just before use.

Assay Procedure

- Prepare the Reaction Mixture:
 - In each well of a 96-well microplate, add the following in order:
 - 80 μL of Assay Buffer
 - 10 μL of Enzyme Solution (or sample containing the enzyme)
 - For the blank/negative control, add 10 μL of assay buffer instead of the enzyme solution.
- Pre-incubation:
 - Pre-incubate the plate at the desired assay temperature (e.g., 37°C) for 5 minutes to allow the temperature to equilibrate.
- Initiate the Reaction:
 - Add 10 μL of the 10 mM **Z-Ala-Pro-pNA** substrate stock solution to each well to initiate the reaction. The final substrate concentration will be 1 mM in a total volume of 100 μL .
- Kinetic Measurement:
 - Immediately place the microplate in a microplate reader pre-heated to the assay temperature.
 - Measure the absorbance at 410 nm every minute for 15-30 minutes.
- Endpoint Measurement (Alternative):

- Incubate the reaction mixture at the desired temperature for a fixed period (e.g., 30 minutes).
- Stop the reaction by adding 50 μ L of 30% acetic acid to each well.
- Measure the absorbance at 410 nm.

Data Analysis

- Calculate the Rate of Reaction:
 - For kinetic assays, determine the rate of change in absorbance per minute (Δ Abs/min) from the linear portion of the absorbance versus time curve.
 - Subtract the rate of the blank from the rate of the samples.
- Calculate Enzyme Activity:
 - Use the Beer-Lambert law to calculate the enzyme activity: Activity (μ mol/min/mL) = $(\Delta$ Abs/min * Total Assay Volume (mL)) / (ϵ * Path Length (cm) * Enzyme Volume (mL))
 - Where:
 - Δ Abs/min is the rate of absorbance change.
 - Total Assay Volume is 0.1 mL.
 - ϵ (molar extinction coefficient of pNA) is 8,800 $M^{-1}cm^{-1}$.
 - Path Length is typically determined by the microplate reader (often normalized to 1 cm).
 - Enzyme Volume is 0.01 mL.

Visualizations

Z-Ala-Pro-pNA Enzyme Assay Workflow

Preparation

Prepare Assay Buffer, Substrate Stock, and Enzyme Dilutions

Assay Execution

Add Buffer and Enzyme to Microplate Wells

Pre-incubate at Assay Temperature (e.g., 37°C) for 5 min

Initiate Reaction with Z-Ala-Pro-pNA

Data Acquisition

Alternatively, Incubate and Stop Reaction

Measure Absorbance at 410 nm Kinetically

Measure Endpoint Absorbance at 410 nm

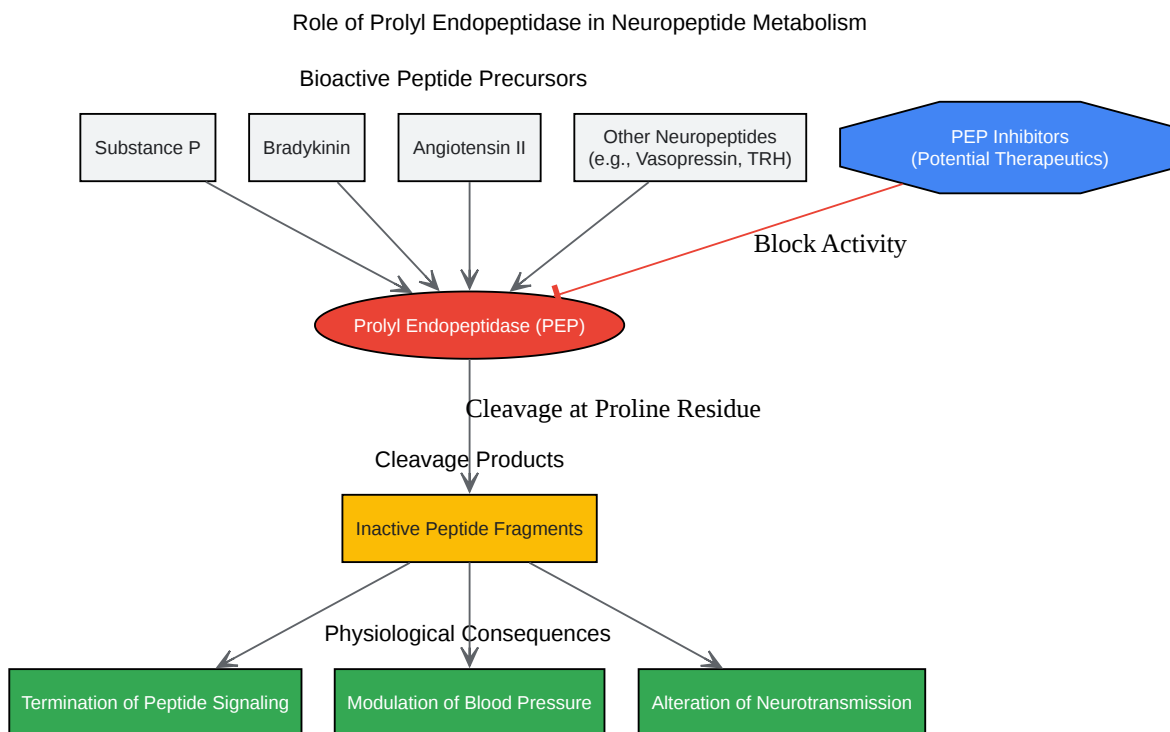
Analysis

Calculate Rate of Absorbance Change ($\Delta\text{Abs}/\text{min}$)

Calculate Enzyme Activity using Beer-Lambert Law

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Caption: Workflow for the **Z-Ala-Pro-pNA** enzyme assay.



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Caption: Prolyl endopeptidase in neuropeptide signaling.

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